

In-Depth Technical Guide: Safety and Handling of Basic Yellow 40 Powder

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Compound of Interest

Compound Name: Basic yellow 40

CAS No.: 12221-86-2

Cat. No.: B15555209

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This guide provides comprehensive safety and handling precautions for **Basic Yellow 40** powder, intended for researchers, scientists, and drug development professionals. The information is compiled from various Safety Data Sheets (SDS) and established experimental guidelines.

Hazard Identification and Classification

Basic Yellow 40 is a fluorescent crystalline powder that presents several health and environmental hazards. It is classified as harmful if swallowed and causes serious eye irritation.
[1] It may also cause skin and respiratory tract irritation.[2][3]

GHS Hazard Statements:

- H302: Harmful if swallowed.[1]
- H319: Causes serious eye irritation.[1]

Precautionary Statements:

- P261: Avoid breathing dust.[1]
- P264: Wash hands thoroughly after handling.[1][4]
- P270: Do not eat, drink or smoke when using this product.[4]
- P273: Avoid release to the environment.[4]
- P280: Wear protective gloves, protective clothing, eye protection.[1][4]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1][4]
- P302+P352: IF ON SKIN: Wash with plenty of water.[4]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4]

Toxicological and Ecotoxicological Data

The following tables summarize the available quantitative data on the toxicity of **Basic Yellow 40**.

Table 1: Acute Toxicity Data

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	1800 mg/kg	[4]
LD50	Rat	Dermal	2000 mg/kg	[4]
LD50	Rabbit	Dermal	4600.33 mg/kg	[4]

Table 2: Ecotoxicity Data

Endpoint	Species	Value	Exposure Time	Reference
LC50	Fish (Danio rerio)	> 100 mg/L	96 hours	[5]
EC50	Daphnia magna	2.1 mg/L	48 hours	[5]
ErC50	Algae	1.6 mg/L	72 hours	[4]

Experimental Protocols

Detailed methodologies for the key toxicological and ecotoxicological studies are based on internationally recognized OECD guidelines.

Acute Oral Toxicity (Based on OECD Guideline 401)

Objective: To determine the acute oral toxicity of a substance.[2]

Methodology:

- **Test Animals:** Healthy, young adult rodents of a commonly used laboratory strain are used. At least 5 animals of the same sex are used for each dose level.[2]
- **Dosage:** The substance is administered in graduated doses to several groups of experimental animals, with one dose level per group.[2] Doses are selected to cover a range that is expected to produce effects from no effect to mortality.
- **Administration:** The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula. An aqueous solution is preferred, but solutions in oil (e.g., corn oil) may also be used. The volume administered should not exceed 1 mL/100 g of body weight for rodents.[2]
- **Observation Period:** Animals are observed for at least 14 days. Observations are made for mortality, signs of toxicity (changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern), and changes in body weight.
- **Data Analysis:** The LD50 (median lethal dose) is calculated, which is the statistically derived single dose of a substance that can be expected to cause death in 50% of the animals.[2]

Acute Dermal Toxicity (Based on OECD Guideline 402)

Objective: To determine the health hazards likely to arise from a short-term dermal exposure to a substance.^[6]^[7]

Methodology:

- **Test Animals:** Healthy young adult animals (e.g., rats, rabbits, or guinea pigs) with healthy, intact skin are used.
- **Preparation of Animal Skin:** Approximately 24 hours before the test, fur is removed from the dorsal area of the trunk of the test animals.
- **Application of Test Substance:** The substance is applied uniformly over an area which is approximately 10% of the total body surface area. The test substance is held in contact with the skin with a porous gauze dressing and non-irritating tape for a 24-hour exposure period.
- **Dosage:** A limit test at a dose of 2000 mg/kg body weight is typically performed first to determine if the substance has low acute dermal toxicity. If toxicity is observed, a full study with multiple dose groups is conducted.
- **Observation Period:** Animals are observed for 14 days for signs of toxicity and mortality. Body weight is recorded weekly.
- **Data Analysis:** The LD50 is determined with a 95% confidence interval. All animals are subjected to a gross necropsy at the end of the study.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

Objective: To assess the potential of a substance to cause eye irritation or corrosion.^[1]^[8]

Methodology:

- **Test Animal:** Albino rabbits are the preferred species for this test.^[1]
- **Procedure:** The test substance is applied in a single dose into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.^[9]

- Initial Test: The in vivo test is initially performed using one animal. If the results indicate the substance is corrosive or a severe irritant, no further testing is performed.[9]
- Confirmatory Test: If a corrosive effect is not observed, the irritant or negative response is confirmed using up to two additional animals.[8]
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. The grading of ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) is performed to assess the level of irritation. The observation period is typically 21 days.
- Animal Welfare: The use of topical anesthetics and systemic analgesics is recommended to avoid or minimize pain and distress.[9]

Fish, Acute Toxicity Test (Based on OECD Guideline 203)

Objective: To determine the acute lethal toxicity of a substance to fish.

Methodology:

- Test Species: Recommended species include Zebrafish (*Danio rerio*). The fish are exposed to the test substance for a period of 96 hours.[3][10]
- Test Conditions: The test can be conducted under static, semi-static, or flow-through conditions. Water temperature, pH, and dissolved oxygen are monitored. A photoperiod of 12 to 16 hours is applied.[10]
- Concentrations: At least five concentrations of the test substance in a geometric series are used. A control group is also maintained.[11]
- Observations: Mortalities are recorded at 24, 48, 72, and 96 hours.[10]
- Data Analysis: The concentration that kills 50% of the fish (LC50) is determined at the end of the 96-hour exposure period.[10]

Handling and Storage

Handling:

- Use in a well-ventilated place.[8]
- Avoid the formation of dust and aerosols.[8]
- Wear suitable protective clothing, gloves, and eye/face protection.[8][10]
- Avoid contact with skin and eyes.[8][10]
- Do not eat, drink, or smoke when using this product.[4]
- Wash hands thoroughly after handling.[4][10]
- Use non-sparking tools.[8]

Storage:

- Store in a cool, dry, well-ventilated area.[4][10]
- Keep the container tightly closed.[1][8]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][12]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[8][9]
- Skin Protection: Wear protective gloves and impervious clothing to prevent skin contact.[4][8]
- Respiratory Protection: If dust is generated and exposure limits are exceeded, use a full-face respirator. An approved/certified dust respirator should be worn if engineering controls do not maintain airborne concentrations at an acceptable level.[3][8]

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[4][8][10]

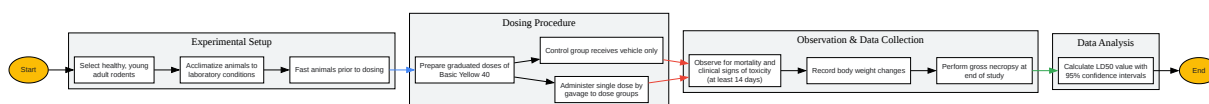
- Specific Hazards: On burning, it may release toxic and corrosive gases/vapors such as carbon oxides, nitrogen oxides, and hydrogen chloride.[1][3][10]
- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4][9][10]

Stability and Reactivity

- Chemical Stability: Stable under normal conditions of use, storage, and transport.[1][4]
- Reactivity: Reacts violently with strong oxidizing agents, strong acids, and strong bases.[1]
- Conditions to Avoid: Heat, flames, sparks, ignition sources, and incompatible materials.[3][9][12]
- Hazardous Decomposition Products: Under fire conditions, toxic fumes may be released, including carbon oxides, nitrogen oxides, and hydrogen chloride gas.[3][4][12]

Visualizations

Caption: Hazard identification and control workflow for **Basic Yellow 40**.



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